

Synthesis and Purification of (+-)-3-(4-Hydroxyphenyl)lactic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: (+-)-3-(4-Hydroxyphenyl)lactic acid

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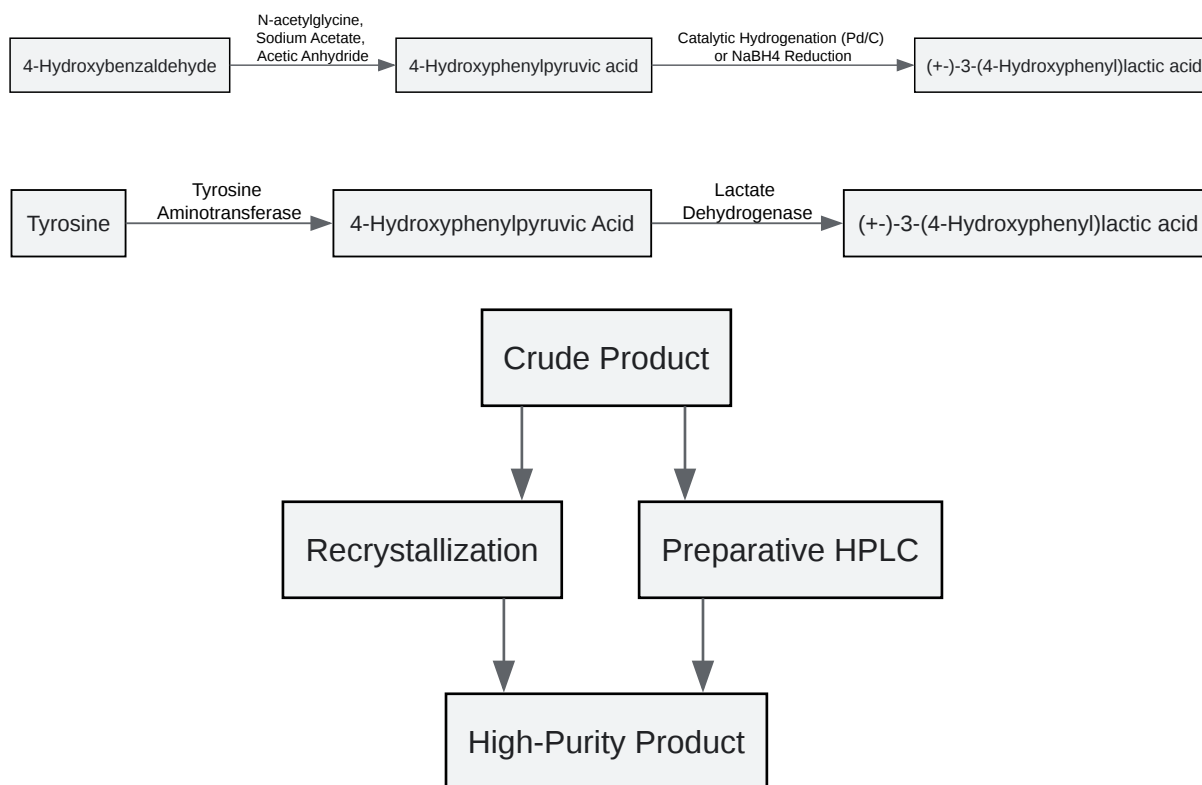
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the chemical synthesis and subsequent purification of racemic 3-(4-Hydroxyphenyl)lactic acid. This compound, a metabolite of tyrosine, is of significant interest in biomedical research and drug development. The following sections outline a reliable synthetic route starting from 4-hydroxybenzaldehyde and detail methods for obtaining a high-purity final product.

Synthesis Methodology

The synthesis of **(+)-3-(4-Hydroxyphenyl)lactic acid** is achieved through a two-step process. The first step involves the synthesis of the intermediate, 4-hydroxyphenylpyruvic acid, from 4-hydroxybenzaldehyde. The second step is the reduction of this intermediate to the final product. An alternative biosynthetic pathway is also described.

Scheme 1: Chemical Synthesis Pathway



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